

Application Notes and Protocols for 2-(Propylamino)benzoic Acid in Material Science

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Compound of Interest

Compound Name: 2-(Propylamino)benzoic acid

CAS No.: 21716-81-4

Cat. No.: B1277799

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A Forward-Looking Guide for Researchers and Drug Development Professionals

Preamble: Charting New Territories for a Versatile Molecule

2-(Propylamino)benzoic acid, a derivative of anthranilic acid, presents a compelling scaffold for innovation at the intersection of chemistry and material science. While its direct applications in materials are an emerging field of study, its inherent chemical functionalities—a carboxylic acid, a secondary amine, and an aromatic ring—offer a rich platform for designing novel materials with tailored properties. This guide moves beyond established literature to provide a forward-looking perspective for researchers. Herein, we present detailed, albeit prospective, application notes and protocols to stimulate and guide the exploration of **2-(propylamino)benzoic acid** in two promising domains: as a functional monomer in polymer synthesis and as a capping agent in the fabrication of metallic nanoparticles. The protocols are grounded in established chemical principles and are designed to be self-validating, providing a robust starting point for pioneering research.

Section 1: Physicochemical Properties of 2-(Propylamino)benzoic Acid

A thorough understanding of the fundamental properties of **2-(propylamino)benzoic acid** is critical for its successful application in material science. These properties dictate its reactivity, solubility, and potential interactions within a material matrix.

Core Molecular and Physical Data

Property	Value	Source(s)
CAS Number	21716-81-4	[1] [2] [3] [4] [5]
Molecular Formula	C ₁₀ H ₁₃ NO ₂	[1] [2] [3] [4]
Molecular Weight	179.22 g/mol	[1] [2] [5]
IUPAC Name	2-(propylamino)benzoic acid	[1]
Synonyms	N-propyl-2-aminobenzoic acid	[1]
Melting Point	113-114 °C	[6]
Boiling Point (Predicted)	334.4±25.0 °C	[6]
Density (Predicted)	1.160±0.06 g/cm ³	[6]

Structural Information

The unique arrangement of functional groups in **2-(propylamino)benzoic acid** is the primary driver of its potential in material science.

Caption: Molecular structure of **2-(propylamino)benzoic acid**.

Section 2: Application as a Functional Monomer in Polymer Synthesis

Application Note

The bifunctional nature of **2-(propylamino)benzoic acid**, possessing both a carboxylic acid and a secondary amine, makes it an excellent candidate as a monomer for step-growth

polymerization. This is analogous to how other anthranilic acid derivatives are used in the synthesis of functional polymers[7]. The resulting polyamides could exhibit unique properties imparted by the propyl group and the specific ortho-substitution pattern on the aromatic ring.

Causality of Experimental Choices:

- **Polycondensation:** The reaction between the carboxylic acid of one monomer and the amine of another is a classic polycondensation reaction. This allows for the formation of a polyamide chain.
- **Chain Termination:** The use of a monofunctional reagent like benzoic acid can be used to control the molecular weight of the polymer, a common practice in polymer synthesis.
- **Solubility and Processing:** The propyl group on the amine is hypothesized to enhance the solubility of the resulting polymer in organic solvents, a common challenge with rigid aromatic polyamides. This could improve its processability for applications in coatings or films[8].
- **Thermal Stability:** The aromatic backbone is expected to confer good thermal stability to the polymer, a desirable trait in many material applications[8].

Hypothetical Experimental Protocol: Synthesis of a Polyamide

This protocol describes the synthesis of a polyamide via self-condensation of **2-(propylamino)benzoic acid**.

Materials:

- **2-(Propylamino)benzoic acid** ($\geq 95\%$ purity)
- Triphenyl phosphite (TPP)
- Pyridine (anhydrous)
- N-Methyl-2-pyrrolidone (NMP, anhydrous)

- Lithium chloride (LiCl)

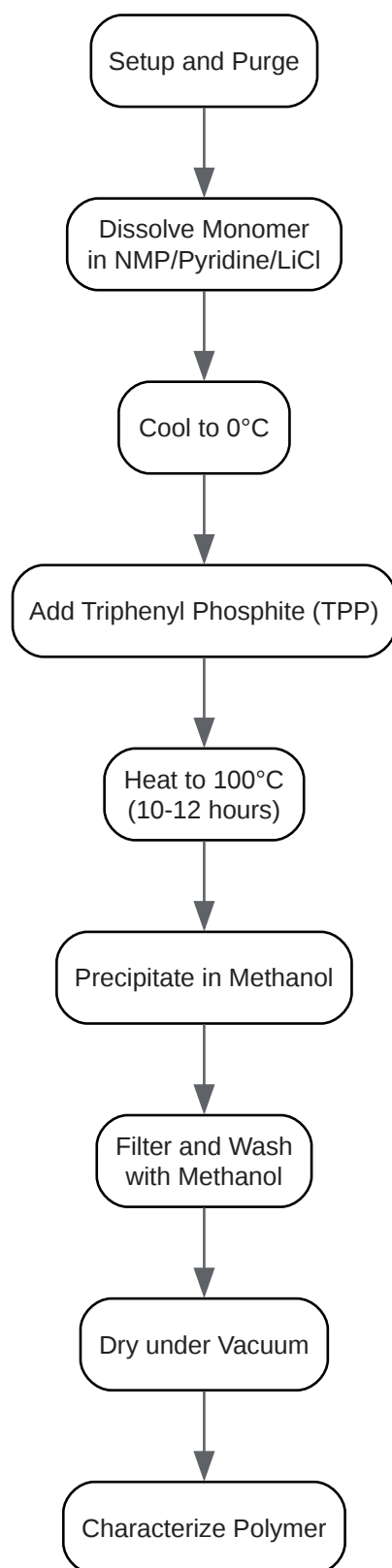
- Methanol

- Argon gas supply

Equipment:

- Three-neck round-bottom flask
- Mechanical stirrer
- Heating mantle with temperature controller
- Condenser
- Dropping funnel
- Buchner funnel and filter paper
- Vacuum oven

Workflow Diagram:



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Caption: Workflow for polyamide synthesis.

Procedure:

- **Reactor Setup:** Assemble the three-neck flask with a mechanical stirrer, condenser, and a gas inlet/outlet. Purge the system with argon for 15 minutes to ensure an inert atmosphere.
- **Monomer Dissolution:** To the flask, add **2-(propylamino)benzoic acid** (1.79 g, 10 mmol), anhydrous LiCl (0.5 g), anhydrous NMP (20 mL), and anhydrous pyridine (8 mL). Stir the mixture at room temperature until all solids are dissolved.
- **Initiation:** Cool the reaction mixture to 0°C using an ice bath. Slowly add triphenyl phosphite (3.10 g, 10 mmol) to the stirred solution over 15 minutes.
- **Polymerization:** After the addition is complete, remove the ice bath and heat the reaction mixture to 100°C. Maintain this temperature with vigorous stirring for 10-12 hours under a gentle flow of argon. The viscosity of the solution should increase noticeably.
- **Isolation:** Allow the viscous solution to cool to room temperature. Pour the polymer solution slowly into a beaker containing 300 mL of methanol while stirring. A fibrous precipitate will form.
- **Purification:** Continue stirring for 1 hour. Collect the polymer by vacuum filtration using a Buchner funnel. Wash the collected polymer thoroughly with 100 mL of fresh methanol.
- **Drying:** Dry the polymer in a vacuum oven at 60°C for 24 hours.
- **Validation/Characterization:**
 - **FTIR Spectroscopy:** Confirm the formation of the amide bond (C=O stretch around 1650 cm^{-1} , N-H stretch around 3300 cm^{-1}).
 - **NMR Spectroscopy:** Dissolve the polymer in a suitable deuterated solvent (e.g., DMSO- d_6) to confirm the polymer structure.
 - **Gel Permeation Chromatography (GPC):** Determine the molecular weight and polydispersity index of the polymer.
 - **Thermogravimetric Analysis (TGA):** Evaluate the thermal stability of the polymer.

Section 3: Application as a Capping Agent in Nanoparticle Synthesis

Application Note

The structure of **2-(propylamino)benzoic acid** is well-suited for it to act as a capping agent in the synthesis of metallic nanoparticles, such as gold (AuNPs) or silver (AgNPs). Capping agents are crucial for controlling the size, shape, and stability of nanoparticles by adsorbing to their surface[9][10].

Causality of Experimental Choices:

- **Dual Functionality:** Benzoic acid and its derivatives can act as both reducing agents and stabilizing agents in nanoparticle synthesis[11][12][13]. The carboxylic acid group can reduce the metal salt precursor, while the entire molecule can then adsorb onto the nanoparticle surface.
- **Surface Adsorption:** The carboxylic acid group can strongly coordinate to the metal surface. The aromatic ring and the propylamino group would then form a stabilizing layer around the nanoparticle core.
- **Dispersion and Stability:** This organic layer prevents agglomeration of the nanoparticles, ensuring their dispersion and long-term stability in a solvent[11][12].
- **Surface Functionalization:** The secondary amine on the surface of the capped nanoparticle remains available for further functionalization, for example, by coupling to biomolecules or other polymers. This is a significant advantage for creating multifunctional nanomaterials.

Hypothetical Experimental Protocol: Synthesis of Gold Nanoparticles (AuNPs)

This protocol outlines a method for synthesizing AuNPs using **2-(propylamino)benzoic acid** as a capping and reducing agent.

Materials:

- Gold(III) chloride trihydrate ($\text{HAuCl}_4 \cdot 3\text{H}_2\text{O}$)

- **2-(Propylamino)benzoic acid**

- Sodium hydroxide (NaOH)

- Deionized water

- Ethanol

Equipment:

- Erlenmeyer flask

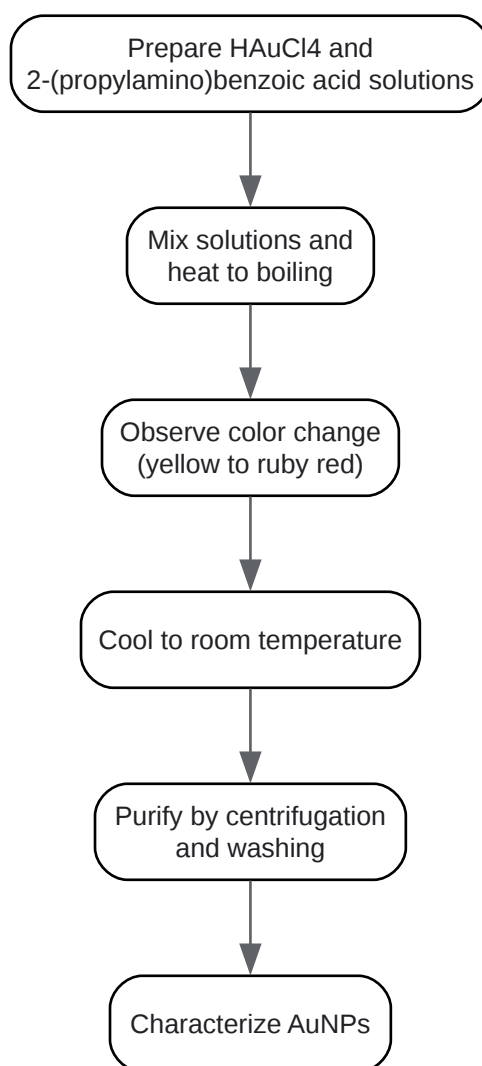
- Hot plate with magnetic stirrer

- pH meter

- UV-Vis spectrophotometer

- Transmission Electron Microscope (TEM)

Workflow Diagram:



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Caption: Workflow for AuNP synthesis.

Procedure:

- Solution Preparation:
 - Prepare a 1 mM solution of HAuCl₄ in deionized water.
 - Prepare a 10 mM solution of **2-(propylamino)benzoic acid** in a 1:1 ethanol/water mixture. Adjust the pH to ~7.0 with 0.1 M NaOH to deprotonate the carboxylic acid, enhancing its reducing capability.

- Synthesis:
 - In a 100 mL Erlenmeyer flask, add 50 mL of the 1 mM H₂AuCl₄ solution.
 - Heat the solution to a vigorous boil while stirring.
 - To the boiling solution, rapidly add 5 mL of the 10 mM **2-(propylamino)benzoic acid** solution.
 - Continue heating and stirring. The solution should change color from pale yellow to a ruby red, indicating the formation of AuNPs. This typically occurs within 10-15 minutes.
 - After the color change is complete, remove the flask from the heat and continue stirring until it cools to room temperature.
- Purification:
 - Transfer the AuNP solution to centrifuge tubes.
 - Centrifuge at 12,000 rpm for 20 minutes. A small, colored pellet of AuNPs should form at the bottom.
 - Carefully decant the supernatant.
 - Resuspend the pellet in deionized water and centrifuge again. Repeat this washing step twice to remove excess reactants.
 - After the final wash, resuspend the AuNPs in a desired volume of deionized water for storage.
- Validation/Characterization:
 - UV-Vis Spectroscopy: Confirm the formation of AuNPs by observing the Surface Plasmon Resonance (SPR) peak, typically around 520-530 nm for spherical AuNPs.
 - Transmission Electron Microscopy (TEM): Determine the size, shape, and dispersion of the synthesized AuNPs.

- Zeta Potential Measurement: Assess the surface charge and colloidal stability of the nanoparticles.
- FTIR Spectroscopy: Confirm the presence of the capping agent on the nanoparticle surface by comparing the spectra of the pure capping agent and the dried AuNPs.

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